Application Notes & Protocols: Leveraging mPEG10-CH2COOH for Advanced Controlled-Release Formulations

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*mPEG10-CH2COOH*
CAS No.:	*908258-58-2*
Cat. No.:	*B1464830*

Get Quote

Abstract

The strategic modification of therapeutic agents and their carriers with polyethylene glycol (PEG), or PEGylation, is a cornerstone of modern drug delivery.[1] This guide provides an in-depth exploration of methoxy-terminated, carboxylic acid-functionalized PEG with ten ethylene glycol units (**mPEG10-CH2COOH**), a versatile and highly effective reagent for developing controlled-release drug formulations. We will elucidate the core mechanisms by which PEGylation enhances the therapeutic profile of drugs, provide detailed, field-tested protocols for conjugation and formulation, and outline robust methods for physicochemical characterization and in vitro performance testing. This document is intended for researchers, scientists, and drug development professionals seeking to harness the power of PEGylation to create more stable, effective, and long-acting therapeutic systems.

The Rationale for PEGylation: Core Principles and Mechanisms

© 2026 BenchChem. All rights reserved.

PEGylation is the process of covalently attaching PEG chains to molecules like drugs, proteins, or nanoparticle surfaces.[2] This modification imparts several desirable pharmacological properties, fundamentally altering the agent's interaction with biological systems.[3]

- Enhanced Solubility and Stability: Many potent therapeutic molecules suffer from poor aqueous solubility, hindering their formulation and bioavailability.[2] The inherent hydrophilicity of the PEG chain, with its repeating oxyethylene units, allows for extensive hydrogen bonding with water.[2] By conjugating **mPEG10-CH2COOH**, a hydrophilic shield is created around the parent molecule, dramatically increasing its water solubility and preventing aggregation.[4]

- Prolonged Systemic Circulation (The "Stealth" Effect): The primary advantage of PEGylation for controlled-release is the extension of a drug's circulation half-life.[1][5] Unmodified nanoparticles and certain drugs are quickly recognized by the body's reticuloendothelial system (RES) and cleared from circulation. The flexible, hydrophilic PEG chains form a dynamic cloud of water on the nanoparticle surface, which sterically hinders the adsorption of opsonin proteins—the molecular flags that mark foreign particles for phagocytic uptake.[6][7] This "stealth" characteristic allows the formulation to evade rapid clearance, remain in the bloodstream longer, and increases the probability of reaching the target tissue.[6][8]

- Reduced Immunogenicity: For biologic drugs like proteins and peptides, PEGylation can mask surface epitopes that would otherwise trigger an immune response.[1] This reduction in immunogenicity is critical for preventing the formation of neutralizing antibodies and reducing hypersensitivity reactions.[5]

The specific structure of **mPEG10-CH2COOH** (CAS: 908258-58-2) is ideally suited for these applications.[9] The terminal methoxy (mPEG) group provides chemical inertness, preventing unwanted cross-linking, while the carboxylic acid (-COOH) group offers a versatile handle for covalent conjugation to a wide range of functional groups, most commonly primary amines (-NH2), through well-established and efficient chemistries.[9]

Strategic Formulation Development with mPEG10-CH2COOH

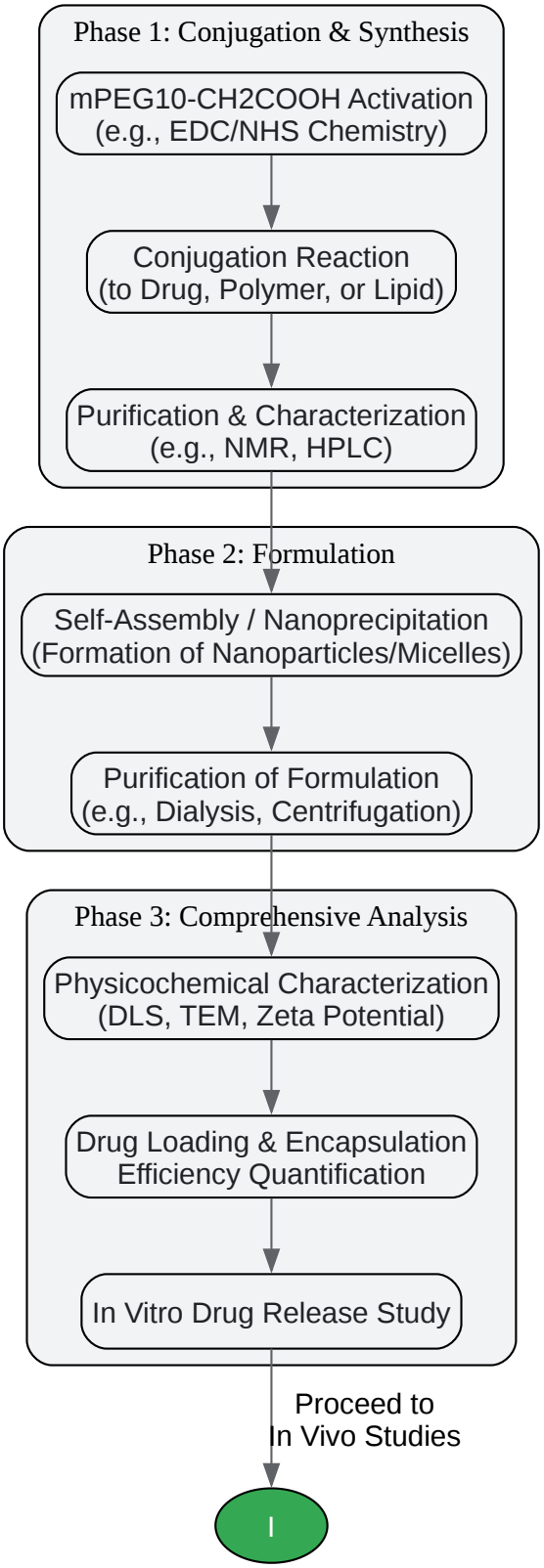
mPEG10-CH2COOH can be used as a building block for various controlled-release systems. The choice of formulation depends on the drug's properties and the desired therapeutic

© 2026 BenchChem. All rights reserved.

outcome.

Workflow for Controlled-Release Formulation Development

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Mechanism of **mPEG10-CH2COOH** conjugation to an amine-containing molecule.

Materials:

- **mPEG10-CH2COOH**
- Amine-containing substrate (Drug-NH2, Polymer-NH2)
- N-(3-Dimethylaminopropyl)-N′-ethylcarbodiimide hydrochloride (EDC-HCl)
- N-hydroxysuccinimide (NHS)
- Anhydrous Dimethylformamide (DMF) or Dichloromethane (DCM)
- Reaction Buffer: Phosphate-Buffered Saline (PBS), pH 7.4 or Borate Buffer, pH 8.0 [10]* Dialysis membrane (appropriate MWCO)

Procedure:

- Activation: a. Dissolve **mPEG10-CH2COOH** (1.2 equivalents) in anhydrous DMF. b. Add NHS (1.5 equivalents) and EDC-HCl (1.5 equivalents) to the solution. c. Stir the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) at room temperature for 4-6 hours to form the mPEG10-NHS ester.
- Conjugation: a. In a separate vial, dissolve the amine-containing substrate (1 equivalent) in the reaction buffer (e.g., PBS, pH 7.4). b. Add the activated mPEG10-NHS ester solution dropwise to the substrate solution while stirring. c. Allow the reaction to proceed overnight at 4°C or for 4-6 hours at room temperature.

© 2026 BenchChem. All rights reserved.

- Purification: a. Transfer the reaction mixture to a dialysis bag with a molecular weight cutoff (MWCO) selected to retain the conjugate while allowing unreacted PEG and coupling agents to diffuse out. b. Dialyze against deionized water for 48 hours, with frequent water changes. c. Lyophilize the purified solution to obtain the solid mPEG-conjugate.
- Validation: Confirm successful conjugation using techniques such as NMR, FTIR, or size-exclusion chromatography (SEC). [10]

Protocol 2: Formulation of PEGylated Nanoparticles via Nanoprecipitation

This protocol details the formation of drug-loaded nanoparticles from a pre-synthesized amphiphilic block copolymer (e.g., PLGA-PEG-COOH).

Rationale: Nanoprecipitation is a rapid and straightforward method. The polymer and drug, dissolved in a water-miscible organic solvent, are quickly injected into an aqueous phase (the anti-solvent). The rapid solvent displacement causes the hydrophobic polymer segments to collapse and aggregate, encapsulating the drug, while the hydrophilic PEG segments remain on the exterior, stabilizing the newly formed particle.

Materials:

- PEGylated polymer (e.g., PLGA-PEG-COOH)
- Hydrophobic drug
- Organic Solvent: Acetone or Acetonitrile
- Aqueous Phase: Deionized water, optionally with a small amount of surfactant (e.g., Poloxamer 188)
- Magnetic stirrer

Procedure:

- Organic Phase Preparation: a. Dissolve a precise amount of the PEGylated polymer (e.g., 50 mg) and the hydrophobic drug (e.g., 5 mg) in 5 mL of acetone. b. Ensure complete

© 2026 BenchChem. All rights reserved.

dissolution by vortexing or brief sonication.

- Nanoprecipitation: a. Place 50 mL of deionized water in a beaker on a magnetic stirrer set to a moderate speed (e.g., 600 rpm). b. Using a syringe pump for a controlled flow rate, add the organic phase dropwise into the center of the vortex of the stirring aqueous phase. c. A milky-white suspension should form instantly, indicating nanoparticle formation.

- Solvent Evaporation: a. Leave the nanoparticle suspension stirring in a fume hood for at least 4 hours (or overnight) to allow for the complete evaporation of the organic solvent.

- Purification & Concentration: a. Concentrate the nanoparticle suspension and remove any unencapsulated drug using centrifugal ultrafiltration devices (e.g., Amicon® Ultra filters with an appropriate MWCO). [11] b. Wash the nanoparticles by re-suspending the pellet in fresh deionized water and repeating the centrifugation step three times.

- Storage: Store the final nanoparticle suspension at 4°C. For long-term storage, lyophilization with a cryoprotectant (e.g., trehalose) is recommended.

Protocol 3: Characterization of PEGylated Formulations

A thorough characterization is essential to ensure the quality, stability, and reproducibility of the formulation.

© 2026 BenchChem. All rights reserved.

Parameter	Technique	Instrument	Purpose & Rationale	Typical Values (Example)
Particle Size & Polydispersity	Dynamic Light Scattering (DLS)	Malvern Zetasizer, Wyatt DynaPro	Measures the hydrodynamic diameter. Size influences circulation time and biodistribution. The Polydispersity Index (PDI) indicates the width of the size distribution; a PDI < 0.2 is desirable for monodisperse samples. [12][13]	100 - 200 nm, PDI < 0.15
Surface Charge	Zeta Potential Analysis	Malvern Zetasizer	Measures the charge at the nanoparticle's shear plane. A near-neutral zeta potential (-10 mV to +10 mV) is characteristic of effective PEG shielding, which can predict stability against aggregation and reduced RES uptake. [14][15]	-5.3 mV

© 2026 BenchChem. All rights reserved.

Morphology & Size Verification	Transmission Electron Microscopy (TEM)	JEOL 1010 or similar	Provides direct visualization of nanoparticle shape, size, and aggregation state. [16]It is a complementary technique to DLS, measuring the core size rather than the hydrodynamic diameter. [17][18]	Spherical, non-aggregated
Drug Loading & Encapsulation	HPLC or UV-Vis Spectrophotometry	Agilent 1260 HPLC, etc.	Quantifies the amount of drug successfully incorporated into the nanoparticles. This is a critical metric for dosage and efficacy.	DL: 5%, EE: 85%

3.1. Detailed Protocol: Particle Size and Zeta Potential by DLS

- Dilute the nanoparticle suspension with deionized water or PBS to an appropriate concentration to avoid multiple scattering effects. [19]2. Transfer the diluted sample to a disposable cuvette.
- Equilibrate the sample at 25°C in the instrument for 2 minutes.
- For particle size, perform the measurement in triplicate. The instrument measures the fluctuations in scattered laser light caused by the Brownian motion of the particles and applies the Stokes-Einstein equation to determine the hydrodynamic diameter. [20][21]5. For zeta potential, the instrument applies an electric field and measures the velocity of the

© 2026 BenchChem. All rights reserved.

particles (electrophoretic mobility) to calculate the surface charge. [14] 3.2. Detailed Protocol: Morphology by TEM

- Place a drop of the diluted nanoparticle suspension onto a carbon-coated copper TEM grid. [22]2. Allow the nanoparticles to adsorb for 2-5 minutes.
- Wick away the excess liquid using filter paper.
- (Optional) For contrast, apply a drop of a negative staining agent (e.g., 2% uranyl acetate or phosphotungstic acid) for 1 minute, then wick away the excess. [22]5. Allow the grid to air-dry completely before imaging.
- Image the grid using a TEM operating at an accelerating voltage of around 100 keV. [16] 3.3. Detailed Protocol: Drug Loading and Encapsulation Efficiency
- Separate Free Drug: Take a known volume of the nanoparticle suspension and centrifuge it at high speed (e.g., 20,000 x g for 30 minutes) to pellet the nanoparticles. [19]Alternatively, use centrifugal ultrafiltration units. 2. Quantify Free Drug: Carefully collect the supernatant, which contains the unencapsulated ("free") drug. Measure the drug concentration in the supernatant (C_free) using a validated HPLC or UV-Vis method.
- Quantify Total Drug: Take the same known volume of the original, uncentrifuged nanoparticle suspension. Lyse the nanoparticles by adding a strong organic solvent (e.g., acetonitrile or DMSO) to release the encapsulated drug. Measure the total drug concentration (C_total).
- Calculate Efficiency:
  - Encapsulation Efficiency (EE%) = [(C_total - C_free) / C_total] x 100 * Drug Loading (DL%) = [Weight of entrapped drug / Total weight of nanoparticles] x 100

Protocol 4: In Vitro Drug Release Study using the Dialysis Method

This protocol assesses the rate and extent of drug release from the formulation under physiological conditions.

© 2026 BenchChem. All rights reserved.

Rationale: The dialysis method separates the formulation from the bulk release medium using a semi-permeable membrane. [8]The membrane's MWCO is chosen to be large enough to allow free diffusion of the released drug but small enough to retain the nanoparticles. [8][23]This allows for the sampling of the release medium over time to determine the release kinetics.

Materials:

- Drug-loaded nanoparticle suspension
- Dialysis tubing or device (e.g., Float-A-Lyzer) with an appropriate MWCO.
- Release Medium: PBS (pH 7.4) to mimic physiological conditions, or Acetate Buffer (pH 5.5) to simulate an endosomal/tumor environment.
- Shaking incubator or water bath set to 37°C.

Procedure:

- Membrane Preparation: Pre-soak the dialysis membrane in the release medium according to the manufacturer's instructions.
- Sample Loading: Accurately pipette a known volume (e.g., 1 mL) of the nanoparticle suspension into the dialysis bag/device and seal it securely.
- Initiate Release: Submerge the sealed bag in a known, large volume of release medium (e.g., 100 mL) to maintain "sink conditions" (where the drug concentration in the medium remains low, preventing saturation from inhibiting further release). [8]4. Incubation: Place the entire setup in a shaking incubator at 37°C with gentle agitation (e.g., 100 rpm).
- Sampling: At predetermined time points (e.g., 1, 2, 4, 8, 12, 24, 48, 72 hours), withdraw a 1 mL aliquot from the external release medium.
- Medium Replacement: Immediately after each sample is taken, replace it with 1 mL of fresh, pre-warmed release medium to maintain a constant volume.
- Sample Analysis: Analyze the drug concentration in each collected aliquot using a validated analytical method (HPLC, UV-Vis).

© 2026 BenchChem. All rights reserved.

- Data Analysis: Calculate the cumulative percentage of drug released at each time point, correcting for the drug removed during previous sampling, and plot the result versus time.

Conclusion and Future Outlook

mPEG10-CH2COOH is a powerful and versatile tool for the development of sophisticated controlled-release drug delivery systems. Its defined length and reactive carboxyl terminus allow for precise and reproducible conjugation, forming the basis for drug conjugates, "stealth" nanoparticles, and polymeric micelles. [9] [28]The protocols outlined in this guide provide a robust framework for formulating and characterizing these systems, enabling researchers to enhance the solubility, stability, and pharmacokinetic profiles of therapeutic agents. By applying these methodologies, scientists can unlock the full potential of PEGylation technology to create next-generation therapies with improved efficacy and reduced side effects. [3]

References

Please note: The following URLs were verified at the time of publication.

© 2026 BenchChem. All rights reserved.

- nanoComposix. (n.d.). TEM Nanoparticle Analysis.
- (2025). PEGylation in Pharmaceutical Development: Enhancing Drug Efficacy and Safety.
- Veronese, F. M., & Pasut, G. (2005). PEGylation, successful approach to drug delivery. Drug Discovery Today, 10(21), 1451-1458.
- (2025). What is Transmission Electron Microscopy and How is it Used in Nano? AZoNano.
- National Cancer Institute. (n.d.). Measuring the Size of Nanoparticles Using Transmission Electron Microscopy (TEM). NCBI.
- BenchChem. (2025). The Role of PEGylation in Improving Drug Solubility: A Technical Guide.
- Ankola, D. D., et al. (2008). Cellular delivery of PEGylated PLGA nanoparticles. Journal of Drug Targeting, 16(9), 651-658.
- Biopharma PEG. (2019). The Applications of PEGylation Reagents.
- Shree Vallabh Chemical. (n.d.). How Polyethylene Glycol (PEG) Improves the Stability of Formulations in the Pharmaceutical Industry.
- Microscopy Innovations. (n.d.). Efficient Nanoparticle Specimen Preparation for Transmission Electron Microscopy.
- BenchChem. (2025). Application Notes and Protocols for Drug Release Studies from PEGylated Nanoparticles.
- Kolate, A., et al. (2014). Chemical Conjugation in Drug Delivery Systems. Journal of Controlled Release, 192, 67-89.
- Shiraishi, K., & Yokoyama, M. (2019). Questioning the Use of PEGylation for Drug Delivery. Journal of Pharmaceutical Sciences, 108(3), 883-887.
- Baumann, A., & Tuerck, D. (2010). PEG and PEG conjugates toxicity: Towards an understanding of the toxicity of PEG and its relevance to PEGylated biologicals. Expert Opinion on Drug Metabolism & Toxicology, 6(5), 629-639.
- BenchChem. (2025). The Efficacy of m-PEG Conjugation in Preclinical Drug Development: A Comparative Guide.
- Vonarbourg, A., et al. (2006). PCS and zeta potential measurements of HSA nanoparticles PEGylated with Fmoc-PEG-SBA. ResearchGate.
- Shiraishi, K., & Yokoyama, M. (2019). Toxicity and immunogenicity concerns related to PEGylated-micelle carrier systems: a review. Science and Technology of Advanced Materials, 20(1), 472-485.
- Delft Solids Solutions. (n.d.). Nanoparticle size by dynamic light scattering analysis.
- Kim, J., et al. (2020). Statistical Characterization of the Morphologies of Nanoparticles through Machine Learning Based Electron Microscopy Image Analysis. ACS Nano, 14(11), 15559-15568.
- Wyatt Technology. (n.d.). dynamic light scattering (DLS).

© 2026 BenchChem. All rights reserved.

- Li, Y., et al. (2018). The long-circulating effect of pegylated nanoparticles revisited via simultaneous monitoring of both the drug payloads and nanocarriers. Theranostics, 8(6), 1644-1657.
- ResearchGate. (n.d.). Zeta potential measurements of nanoparticles prepared with various PEG modifications.
- D'Souza, A. A., & Shegokar, R. (2016). PEGylated drug delivery systems in the pharmaceutical field: past, present and future perspective. Expert Opinion on Drug Delivery, 13(9), 1257-1275.
- Bettersize Instruments Ltd. (n.d.). Secret of Dynamic Light Scattering (DLS) for particle size analysis.
- Walter, A., et al. (2021). Dynamic Light Scattering: A Powerful Tool for In Situ Nanoparticle Sizing. Nanomaterials, 11(2), 279.
- ResearchGate. (n.d.). Reaction scheme of mPEG-DOX conjugate.
- Zaman, M. (2014). Characterizing Nanoparticle Size by Dynamic Light Scattering Technique (DLS). University of Arkansas.
- Rahme, K., et al. (2013). PEGylated gold nanoparticles: polymer quantification as a function of PEG lengths and nanoparticle dimensions. RSC Advances, 3(16), 5435-5444.
- Wang, Y., et al. (2016). Development and Validation of a Method for Determination of Encapsulation Efficiency of CPT-11/DSPE-mPEG2000 Nanoparticles. Journal of Analytical & Bioanalytical Techniques, 7(4).
- Rahme, K., et al. (2013). Polymer Quantification as a Function of PEG lengths and Nanoparticle Dimensions. CORA.
- D'Souza, S. (2021). Assessment of In Vitro Release Testing Methods for Colloidal Drug Carriers: The Lack of Standardized Protocols. Pharmaceutics, 13(9), 1369.
- ChemScene. (n.d.). Building blocks | Bioactive small molecules.
- BOC Sciences. (n.d.). m-PEG10-COOH | CAS 2409969-94-2.
- Rostamizadeh, K., et al. (2019). Magnetic nanoparticles decorated with PEGylated curcumin as dual targeted drug delivery: Synthesis, toxicity and biocompatibility study. Materials Science and Engineering: C, 104, 109810.
- Varshosaz, J., et al. (2013). Optimization of PEGylation Conditions for BSA Nanoparticles Using Response Surface Methodology. Journal of Nanomaterials, 2013, 765856.
- d'Angelo, I., et al. (2018). Direct Quantification of Drug Loading Content in Polymeric Nanoparticles by Infrared Spectroscopy. Pharmaceutics, 10(4), 241.
- Biopharma PEG. (n.d.). **mPEG10-CH2COOH** | CAS:908258-58-2.
- Suk, J. S., et al. (2016). PEGylation as a strategy for improving nanoparticle-based drug and gene delivery. Advanced Drug Delivery Reviews, 99(Pt A), 28-51.
- Howard, M. D., et al. (2019). High-Density Branched PEGylation for Nanoparticle Drug Delivery. Journal of Pharmaceutical Sciences, 108(4), 1437-1445.

© 2026 BenchChem. All rights reserved.

- Lote, A., & Arora, S. (2020). In Vitro Release Study of the Polymeric Drug Nanoparticles: Development and Validation of a Novel Method. Pharmaceutics, 12(8), 733.
- Jevševar, S., et al. (2023). Analytical chromatography approaches during the synthesis and conjugation of methoxypolyethylene glycol-succinimidyl butanoate (mPEG-SBA) to epoetin beta. Journal of Chromatography B, 1221, 123689.
- ResearchGate. (n.d.). Basic principle and process of sample and separate method for in vitro drug release testing procedure.
- Jain, A., et al. (2025). Folate-Functionalized Polymeric Nanoparticles for 5-Fluorouracil Delivery to Prostate Cancer. ACS Omega.
- Dziubak, D., et al. (2025). The Role of Nanoparticle PEGylation in Drug Delivery. ResearchGate.
- Sigma-Aldrich. (n.d.). Drug Delivery FAQs.
- Gref, R., et al. (2000). PEGylated nanoparticles for biological and pharmaceutical applications. Advanced Drug Delivery Reviews, 45(2-3), 283-304.
- Hashemi, M., et al. (2018). Different methods to determine the encapsulation efficiency of protein in PLGA nanoparticles. Journal of Pharmaceutical Investigation, 48(6), 683-694.
- Ren, J. M., et al. (2012). Synthesis of polyethylene glycol-poly(glycerol carbonate) block copolymeric micelles as surfactant-free drug delivery systems. Biomacromolecules, 13(8), 2419-2426.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. The impact of PEGylation on biological therapies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. The Applications of PEGylation Reagents | Biopharma PEG [biochempeg.com]
- 4. shreechem.in [shreechem.in]
- 5. PEGylation in Pharmaceutical Development: Enhancing Drug Efficacy and Safety | MolecularCloud [molecularcloud.org]
- 6. PEGylation as a strategy for improving nanoparticle-based drug and gene delivery - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 7. researchgate.net [researchgate.net]
- 8. benchchem.com [benchchem.com]
- 9. mPEG10-CH2COOH | CAS:908258-58-2 | Biopharma PEG [biochempeg.com]
- 10. Analytical chromatography approaches during the synthesis and conjugation of methoxypolyethylene glycol-succinimidyl butanoate (mPEG-SBA) to epoetin beta - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. In Vitro Release Study of the Polymeric Drug Nanoparticles: Development and Validation of a Novel Method - PMC [pmc.ncbi.nlm.nih.gov]
- 12. solids-solutions.com [solids-solutions.com]
- 13. The long-circulating effect of pegylated nanoparticles revisited via simultaneous monitoring of both the drug payloads and nanocarriers - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Cellular delivery of PEGylated PLGA nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. nanocomposix.com [nanocomposix.com]
- 17. azonano.com [azonano.com]
- 18. Measuring the Size of Nanoparticles Using Transmission Electron Microscopy (TEM) - National Cancer Institute's Nanotechnology Characterization Laboratory Assay Cascade Protocols - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 19. pubs.acs.org [pubs.acs.org]
- 20. bettersizeinstruments.com [bettersizeinstruments.com]
- 21. scholarworks.uark.edu [scholarworks.uark.edu]
- 22. microscopyinnovations.com [microscopyinnovations.com]
- 23. Assessment of In Vitro Release Testing Methods for Colloidal Drug Carriers: The Lack of Standardized Protocols [mdpi.com]

- To cite this document: BenchChem. [Application Notes & Protocols: Leveraging mPEG10-CH2COOH for Advanced Controlled-Release Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1464830/docs#application-notes-protocols-leveraging-mpeg10-ch2cooh-for-advanced-controlled-release-formulations]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.